

Application Notes and Protocols: Direct Red 239 in Material Science Research

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Compound of Interest

Compound Name: Direct red 239

Cat. No.: B12366353

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide an overview of the potential uses of **Direct Red 239** in material science research, focusing on its properties as a reactive azo dye. The information is intended to guide researchers in exploring its incorporation into functional materials.

Introduction

Direct Red 239, also known as Reactive Red 239, is a water-soluble anionic diazo dye. Its chemical structure contains reactive groups, specifically a monochlorotriazine and a vinyl sulfone group, which allow it to form covalent bonds with substrates containing hydroxyl (-OH) or amine (-NH₂) groups.^[1] This reactive nature makes it a candidate for the permanent incorporation into various materials to impart color and potentially other functionalities. Traditionally used for dyeing cellulosic fibers like cotton, its application can be extended to the creation of novel functional materials.^[2]

Physicochemical and Safety Data

A summary of the key properties and safety information for **Direct Red 239** is provided below.

Table 1: Physicochemical Properties of **Direct Red 239**

Property	Value	Reference
Synonyms	C.I. Direct Red 239, Reactive Red 239	
CAS Number	60202-35-9 / 89157-03-9 (for Reactive Red 239)	
Molecular Formula	C ₄₁ H ₂₄ N ₆ Na ₄ O ₁₅ S ₄	
Appearance	Red-brown powder	[3]
Solubility	Soluble in water	[1]
Reactive Groups	Monochlorotriazine, Vinyl sulfone	[1]

Table 2: Safety and Handling Information for **Direct Red 239**

Hazard	Precaution	Reference
Eye Irritation	Wear appropriate protective eyeglasses or chemical safety goggles. In case of contact, immediately flush eyes with plenty of water for at least 15 minutes.	[3]
Skin Irritation	Wear appropriate protective gloves. In case of contact, flush skin with plenty of soap and water.	[3]
Inhalation	Avoid generating dust. Use with adequate ventilation or in a chemical fume hood. If inhaled, remove to fresh air.	[3]
Ingestion	Harmful if swallowed. If conscious, give 2-4 cupfuls of milk or water.	[3]
Storage	Store in a cool, dry place in a tightly sealed container.	[2]

Applications in Material Science

The ability of **Direct Red 239** to form stable covalent bonds opens up possibilities for its use in creating functional materials where the dye's chromophoric properties are permanently integrated.

Functional Polymers

Direct Red 239 can be incorporated into polymers possessing nucleophilic groups (e.g., hydroxyl, amine) to create colored or photoactive polymeric materials. The covalent bonding prevents leaching of the dye, which is crucial for applications requiring long-term stability.

Dye-Doped Nanoparticles

The dye can be entrapped within or covalently bonded to the surface of nanoparticles, such as silica nanoparticles, to create brightly colored and stable nano-probes for imaging or sensing applications.

Experimental Protocols

The following are detailed protocols for the incorporation of **Direct Red 239** into different material matrices.

Protocol for Covalent Immobilization of Direct Red 239 onto a Hydroxyl-Functionalized Polymer Surface

This protocol describes a general procedure for covalently attaching **Direct Red 239** to a polymer substrate containing hydroxyl groups (e.g., polyvinyl alcohol, cellulose films).

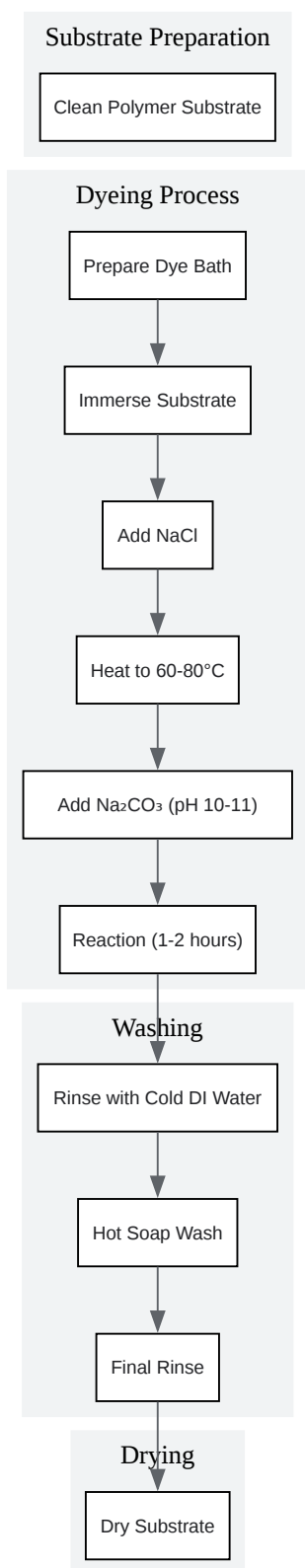
Materials:

- **Direct Red 239**
- Hydroxyl-functionalized polymer substrate
- Sodium chloride (NaCl)
- Sodium carbonate (Na_2CO_3)
- Deionized water
- Ethanol
- Reaction vessel
- Magnetic stirrer and heat plate
- pH meter

Procedure:

- Substrate Preparation: Clean the polymer substrate by sonicating in ethanol for 15 minutes, followed by rinsing with deionized water.
- Dye Bath Preparation: Prepare a 1% (w/v) stock solution of **Direct Red 239** in deionized water. In a reaction vessel, prepare the dyeing solution by diluting the stock solution to the desired concentration (e.g., 0.1% w/v).
- Dyeing Process:
 - Immerse the polymer substrate in the dye solution.
 - Add sodium chloride to the solution (e.g., 20 g/L) and stir for 30 minutes at room temperature. This promotes the adsorption of the dye onto the substrate.
 - Increase the temperature of the dye bath to 60-80°C.
 - Add sodium carbonate to the solution to raise the pH to approximately 10-11. This initiates the covalent bonding reaction.
 - Maintain the reaction at this temperature for 1-2 hours with continuous stirring.
- Washing:
 - Remove the substrate from the dye bath and rinse thoroughly with cold deionized water to remove any unfixed dye.
 - Wash the substrate with a hot solution of 1% (w/v) soap or surfactant at 90°C for 15 minutes.
 - Rinse again with hot and then cold deionized water until the rinsing water is clear.
- Drying: Dry the functionalized polymer substrate in an oven at 60°C or under vacuum.

Diagram of Experimental Workflow:



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Covalent immobilization workflow.

Protocol for the Synthesis of Direct Red 239-Doped Silica Nanoparticles

This protocol outlines a modified Stöber method for encapsulating **Direct Red 239** within a silica matrix to form fluorescent nanoparticles.

Materials:

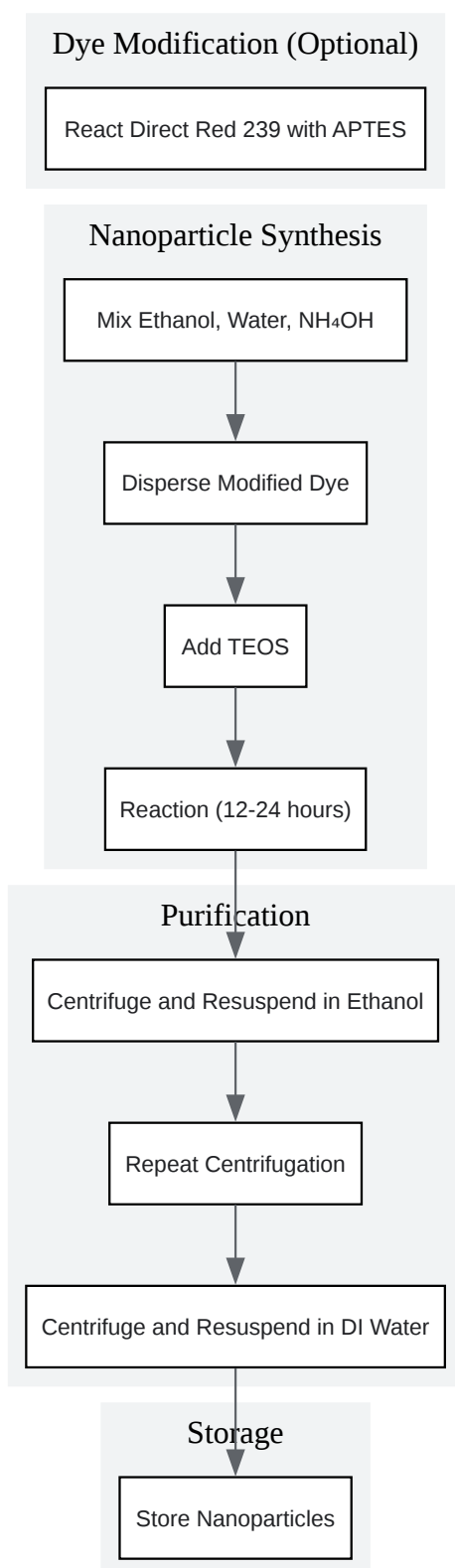
- **Direct Red 239**
- Tetraethyl orthosilicate (TEOS)
- (3-Aminopropyl)triethoxysilane (APTES)
- Ammonium hydroxide (NH₄OH, 28-30%)
- Ethanol (absolute)
- Deionized water
- Centrifuge
- Ultrasonicator

Procedure:

- Surface Modification of Dye (optional but recommended): To enhance covalent incorporation, the dye can be pre-reacted with APTES.
 - Dissolve **Direct Red 239** in anhydrous DMF.
 - Add a molar excess of APTES and stir at room temperature for 24 hours under an inert atmosphere.
 - Remove the solvent under vacuum to obtain the APTES-modified dye.
- Nanoparticle Synthesis:

- In a flask, mix ethanol, deionized water, and ammonium hydroxide. Stir vigorously.
- Add the APTES-modified **Direct Red 239** (or the unmodified dye) to the solution and sonicate for 15 minutes to ensure good dispersion.
- While stirring, rapidly add TEOS to the solution.
- Allow the reaction to proceed for 12-24 hours at room temperature with continuous stirring.
- Purification:
 - Collect the nanoparticles by centrifugation (e.g., 10,000 rpm for 20 minutes).
 - Discard the supernatant and resuspend the nanoparticle pellet in ethanol.
 - Repeat the centrifugation and resuspension steps three times with ethanol and twice with deionized water to remove unreacted precursors and free dye.
- Storage: Store the purified dye-doped silica nanoparticles dispersed in deionized water or ethanol at 4°C.

Diagram of Synthesis Workflow:



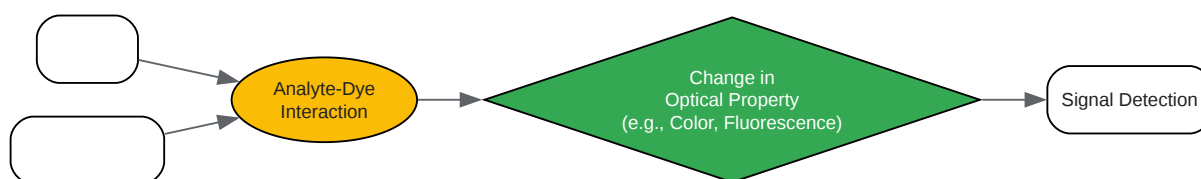
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Dye-doped silica nanoparticle synthesis.

Potential Signaling Pathways and Logical Relationships

In the context of material science, "signaling pathways" can be interpreted as the logical sequence of interactions leading to the desired material property. For a sensor application, this would involve the interaction of an analyte with the dye, leading to a detectable signal.

Diagram of a Hypothetical Sensing Mechanism:



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